

Application Notes and Protocols for Cyp51-IN-17 in Cell-Based Assays

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Compound of Interest

Compound Name: Cyp51-IN-17

Cat. No.: B15563333

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These application notes provide detailed methodologies for the utilization of **Cyp51-IN-17**, a potent inhibitor of the enzyme lanosterol 14 α -demethylase (CYP51), in various cell-based assays. **Cyp51-IN-17** has demonstrated significant fungicidal activity, making it a compound of interest for antifungal drug discovery and related research.^{[1][2]}

Introduction

Cyp51-IN-17 is a powerful inhibitor of CYP51, a crucial enzyme in the ergosterol biosynthesis pathway in fungi.^{[1][2]} By targeting CYP51, this compound disrupts the production of ergosterol, an essential component of the fungal cell membrane, leading to cell growth inhibition and death. These characteristics make **Cyp51-IN-17** a valuable tool for studying fungal pathogens and for the development of new antifungal therapies. The protocols detailed below are designed to assess the antifungal efficacy and cytotoxic profile of **Cyp51-IN-17** in a laboratory setting.

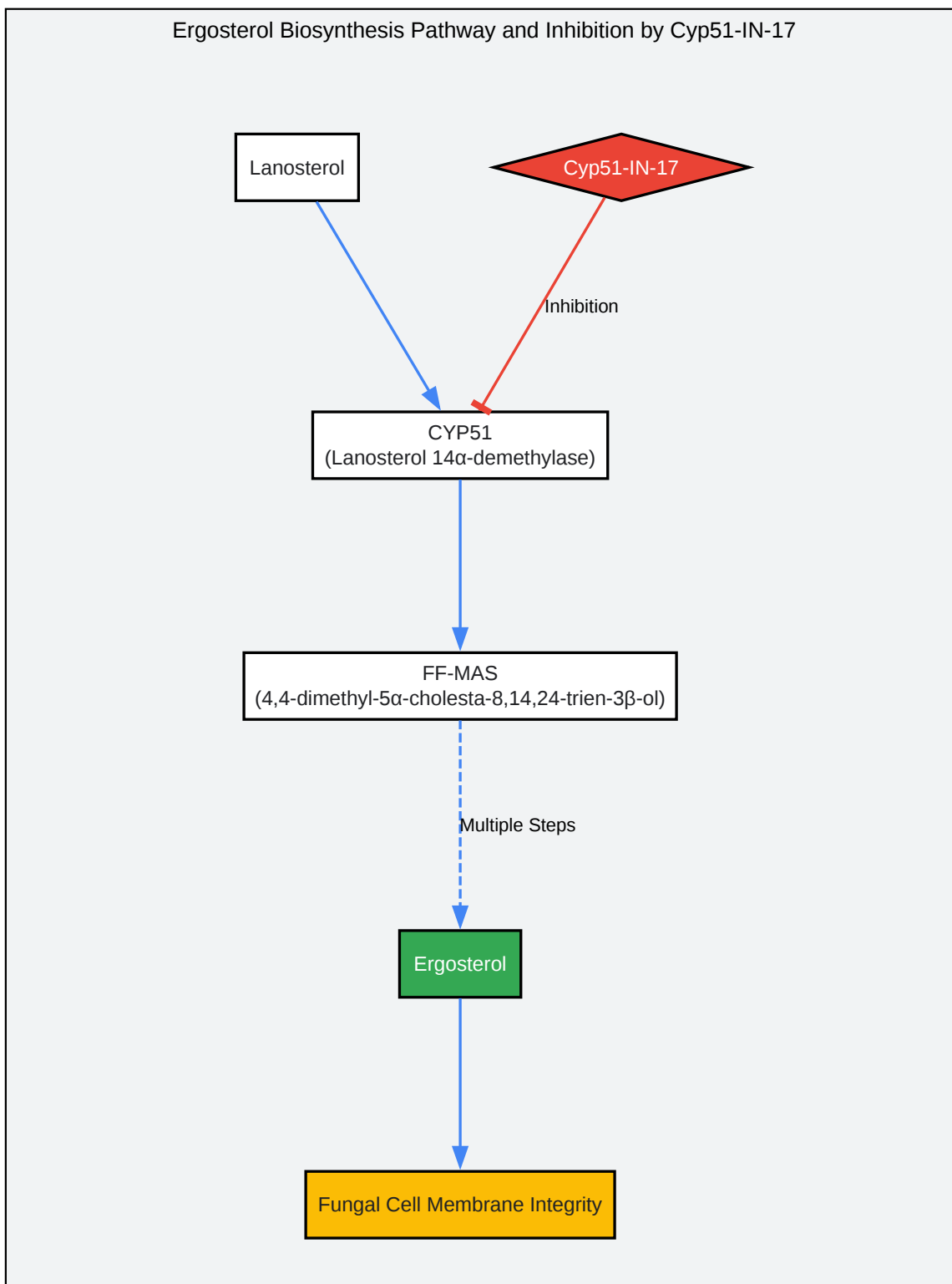
Data Presentation

The following table summarizes the known quantitative data for **Cyp51-IN-17**, providing a quick reference for its inhibitory and fungicidal activities.

Parameter	Value	Target Organism/Enzyme	Reference
IC50	0.377 µg/mL	CYP51 Enzyme	[1]
EC50	0.326 µg/mL	Botrytis cinerea	

Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the experimental procedures, the following diagrams have been created using the DOT language.



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Caption: Inhibition of the fungal ergosterol biosynthesis pathway by **Cyp51-IN-17**.



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References

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- [2. CYP51-IN-17 | CymitQuimica](https://www.cymitquimica.com) [cymitquimica.com]
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